

In-Depth Technical Guide: Methyl 5-nitrothiophene-2-carboxylate (CAS 5832-01-9)

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Compound of Interest

Compound Name:	Methyl 5-nitrothiophene-2-carboxylate
Cat. No.:	B1293554

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An Essential Building Block in Medicinal Chemistry: Properties, Synthesis, and Biological Potential

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document synthesizes available scientific information. All laboratory work should be conducted by trained professionals in appropriately equipped facilities, adhering to all relevant safety guidelines.

Introduction

Methyl 5-nitrothiophene-2-carboxylate, with CAS number 5832-01-9, is a functionalized thiophene derivative that serves as a versatile intermediate in organic synthesis, particularly in the realm of pharmaceutical and medicinal chemistry.^[1] Its structural motif, featuring a nitro group and a methyl ester on a thiophene ring, provides multiple avenues for chemical modification, making it a valuable precursor for the synthesis of a wide range of biologically active molecules.^[1] The nitro group can be readily reduced to an amine, offering a key functional handle for further derivatization, while the ester moiety can undergo hydrolysis or amidation to generate additional analogs.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, safety, and potential biological activities of **Methyl 5-nitrothiophene-2-carboxylate** and related nitrothiophene compounds.

Chemical and Physical Properties

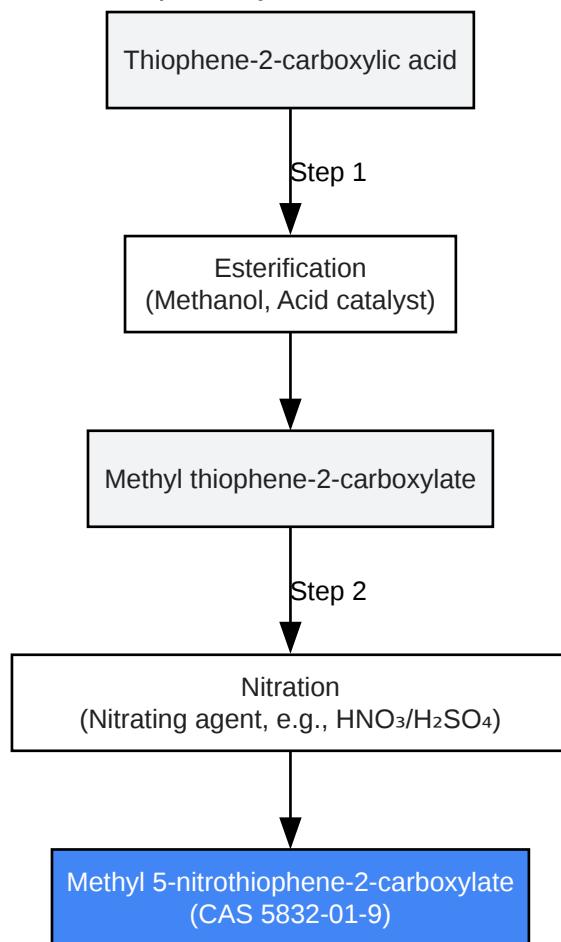
Methyl 5-nitrothiophene-2-carboxylate is an off-white to yellow solid at room temperature. Its key chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	5832-01-9	Internal Knowledge
Molecular Formula	C ₆ H ₅ NO ₄ S	Internal Knowledge
Molecular Weight	187.17 g/mol	Internal Knowledge
Appearance	Off-white to yellow solid	Internal Knowledge
Melting Point	99 °C	Internal Knowledge
Boiling Point (Predicted)	306.9 ± 22.0 °C	Internal Knowledge
Density (Predicted)	1.454 ± 0.06 g/cm ³	Internal Knowledge
SMILES	O=C(OC)c1cc(sc1)--INVALID-LINK--[O-]	Internal Knowledge
InChI	InChI=1S/C6H5NO4S/c1-11-6(8)4-2-3-5(12-4)7(9)10/h2-3H,1H3	Internal Knowledge

Synthesis

The synthesis of **Methyl 5-nitrothiophene-2-carboxylate** and its derivatives is well-documented in the chemical literature. A general, conceptual workflow for its preparation is presented below.

Conceptual Synthesis Workflow

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Caption: Conceptual workflow for the synthesis of **Methyl 5-nitrothiophene-2-carboxylate**.

A detailed experimental protocol for a related compound, 5-nitro-2-thiophenecarbaldehyde, provides insight into the nitration step.

Experimental Protocol: Nitration of a Thiophene Derivative (Illustrative)

- Reaction Setup: A solution of the thiophene precursor is prepared in a suitable solvent, such as concentrated sulfuric acid, and cooled in an ice-salt bath.
- Addition of Nitrating Agent: A mixture of fuming nitric acid and concentrated sulfuric acid is added slowly to the cooled solution while maintaining a low temperature.

- Reaction Monitoring: The reaction is stirred for a short period after the addition is complete.
- Workup: The reaction is quenched by pouring it onto ice water. The product is then extracted with an organic solvent (e.g., ether). The organic extracts are washed with a saturated sodium bicarbonate solution and brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and concentrated under reduced pressure.
- Purification: The crude product is purified by a suitable method, such as column chromatography, to yield the desired nitrothiophene derivative.

Biological Activity and Mechanism of Action

While specific biological studies on **Methyl 5-nitrothiophene-2-carboxylate** are limited, the broader class of nitrothiophene derivatives has demonstrated significant potential as antimicrobial and anticancer agents. The biological activity is often attributed to the presence of the nitro group.

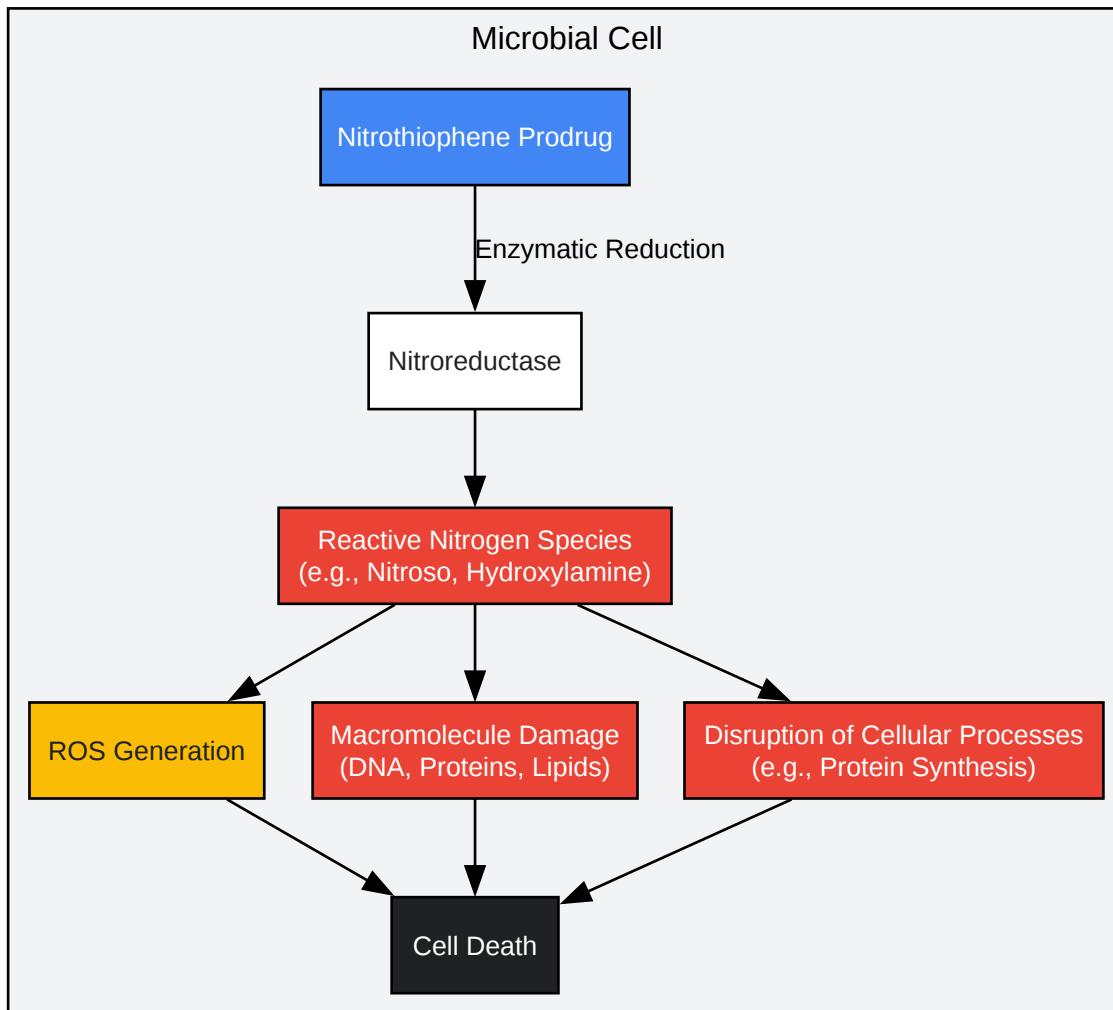
Antimicrobial Activity

Nitrothiophenes have shown activity against a range of pathogens, including bacteria, fungi, and protozoa.

- Mechanism of Action: A key mechanism involves the enzymatic reduction of the nitro group by nitroreductases present in susceptible microorganisms. This bioactivation process generates reactive nitrogen species, including nitroso and hydroxylamine intermediates, which can induce cellular damage through various pathways:
 - Oxidative Stress: The reactive intermediates can lead to the generation of reactive oxygen species (ROS), causing damage to DNA, proteins, and lipids.
 - Covalent Modification of Biomolecules: The electrophilic intermediates can covalently bind to and inactivate essential enzymes and other macromolecules.
 - Inhibition of Key Cellular Processes: Studies on related 5-nitrothiophene-2-carboxamides in *Leishmania* have shown that bioactivation leads to mitochondrial damage, ROS accumulation, and disruption of protein translation.^[2]

The proposed mechanism of action for antimicrobial nitrothiophenes is illustrated below.

Proposed Antimicrobial Mechanism of Action



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Caption: Proposed mechanism of antimicrobial action for nitrothiophene derivatives.

Anticancer Activity

Derivatives of 5-nitro-thiophene have also been investigated for their potential as antineoplastic agents. For instance, a 5-nitro-thiophene-thiosemicarbazone derivative has been shown to induce cell death, cell cycle arrest, and inhibition of protein kinase signaling in pancreatic ductal adenocarcinoma cells.^[3] This suggests that the nitrothiophene scaffold could be a promising starting point for the development of novel anticancer drugs.

Experimental Protocols for Biological Evaluation

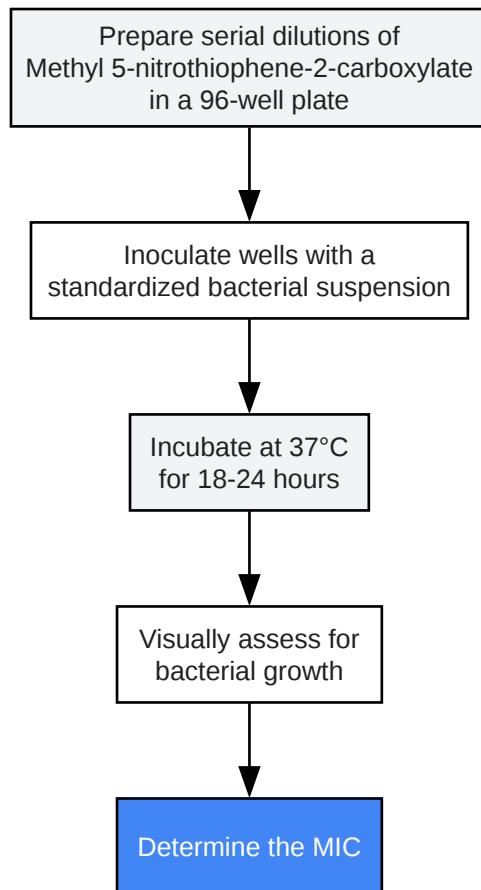
The following are general protocols for assessing the biological activity of compounds like **Methyl 5-nitrothiophene-2-carboxylate**.

Minimum Inhibitory Concentration (MIC) Assay for Antibacterial Activity

This assay determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

- Materials:
 - Test compound (dissolved in a suitable solvent, e.g., DMSO)
 - Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
 - Culture medium (e.g., Mueller-Hinton broth)
 - 96-well microtiter plates
- Procedure:
 - Prepare a serial dilution of the test compound in the culture medium in a 96-well plate.
 - Inoculate each well with a standardized suspension of the target bacterium.
 - Include positive (bacteria and medium, no compound) and negative (medium only) controls.
 - Incubate the plate at the optimal temperature for the bacterium (e.g., 37°C) for 18-24 hours.
 - Determine the MIC by visual inspection for the lowest concentration that inhibits bacterial growth.

Workflow for MIC Determination

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Caption: General workflow for determining the Minimum Inhibitory Concentration (MIC).

MTT Assay for Cytotoxicity

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

- Materials:
 - Test compound
 - Mammalian cell line (e.g., HeLa, HepG2)
 - Cell culture medium and supplements

- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilizing agent (e.g., DMSO, isopropanol with HCl)
- Procedure:
 - Seed cells in a 96-well plate and allow them to adhere overnight.
 - Treat the cells with various concentrations of the test compound and incubate for a defined period (e.g., 24, 48, or 72 hours).
 - Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
 - Add a solubilizing agent to dissolve the formazan crystals.
 - Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
 - Calculate the cell viability as a percentage of the untreated control.

Safety and Handling

Methyl 5-nitrothiophene-2-carboxylate should be handled with care in a laboratory setting. The following are general safety precautions; always refer to the specific Safety Data Sheet (SDS) for detailed information.

Precaution	Description
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust.
Personal Protective Equipment (PPE)	Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
Storage	Store in a tightly closed container in a cool, dry, and dark place. Keep away from incompatible materials such as strong oxidizing agents.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Methyl 5-nitrothiophene-2-carboxylate is a valuable and versatile chemical intermediate with significant potential in the development of new therapeutic agents. Its nitrothiophene core is a key pharmacophore that has been shown to exhibit a broad range of biological activities. While further research is needed to fully elucidate the specific mechanisms of action and therapeutic applications of this particular compound, the existing body of knowledge on related nitrothiophenes provides a strong foundation for future investigations. Researchers and drug development professionals can leverage the chemical tractability and biological potential of **Methyl 5-nitrothiophene-2-carboxylate** to explore novel treatments for infectious diseases and cancer.

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